

An In-depth Technical Guide to 1-(Benzhydryloxy)-2-chloroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzhydryl 2-chloroethyl ether*

Cat. No.: *B134878*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-(benzhydryloxy)-2-chloroethane, a key intermediate in synthetic organic chemistry. The document details its chemical identity, physical properties, synthesis protocols, and its significant role in the development of pharmaceutical compounds.

Chemical Identity and Nomenclature

The compound commonly known as **Benzhydryl 2-chloroethyl ether** is systematically named 1-(benzhydryloxy)-2-chloroethane according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature. It is also recognized by several synonyms, reflecting its widespread use in various chemical contexts.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1-(benzhydryloxy)-2-chloroethane
Synonyms	Benzhydryl 2-chloroethyl ether, 2-Chloroethyl benzhydryl ether, 2-Chloroethyl diphenylmethyl ether
CAS Number	32669-06-0
Molecular Formula	C ₁₅ H ₁₅ ClO
Molecular Weight	246.73 g/mol
InChI Key	ZNVASENTCOLNJT-UHFFFAOYSA-N

Physicochemical Properties

The physical and chemical properties of 1-(benzhydryloxy)-2-chloroethane are crucial for its handling, application in synthesis, and purification. Below is a summary of its key properties.

Table 2: Physicochemical Data

Property	Value	Source
Appearance	Oil/Liquid	[1]
Boiling Point	337.4 ± 27.0 °C at 760 mmHg	[2]
Density	1.1 ± 0.1 g/cm ³	[2]
Flash Point	157.0 ± 17.6 °C	[2]
LogP	4.67	[2]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[2]
Refractive Index	1.562	[2]

Note: Some physical properties are predicted values.

Experimental Protocols: Synthesis of 1-(benzhydryloxy)-2-chloroethane

The synthesis of 1-(benzhydryloxy)-2-chloroethane is well-documented, with a common method involving the acid-catalyzed etherification of benzhydrol with 2-chloroethanol.

Materials and Equipment:

- Benzhydrol (diphenylmethanol)
- 2-chloroethanol
- Concentrated sulfuric acid (H_2SO_4)
- Dry benzene
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Argon atmosphere setup

Procedure:

A detailed experimental protocol for the synthesis is as follows:

- To a solution of 3.27 g of 2-chloroethanol in 3.5 ml of dry benzene, 0.8 g of concentrated sulfuric acid is added.
- The mixture is heated to 50°C under an argon atmosphere.
- A solution of 5.0 g of benzhydrol in 6.5 ml of dry benzene is then added slowly to the heated mixture.

- After the addition is complete, the mixture is refluxed for 1.5 hours.
- The reaction mixture is then allowed to cool to room temperature.
- The benzene layer is washed with water and subsequently dried over anhydrous sodium sulfate.
- The solvent is removed by distillation under reduced pressure to yield the final product, 1-(benzhydryloxy)-2-chloroethane.^[3]

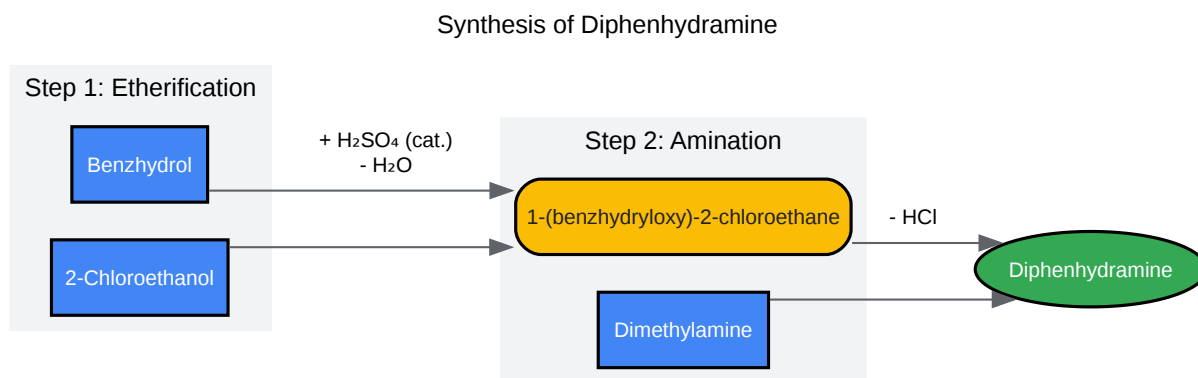
Applications in Drug Development

1-(benzhydryloxy)-2-chloroethane is a pivotal building block in the synthesis of a variety of biologically active molecules. Its benzhydryl ether moiety is a common structural feature in many pharmaceutical agents.

Intermediate in the Synthesis of Diphenhydramine

The most prominent application of 1-(benzhydryloxy)-2-chloroethane is as a key intermediate in the synthesis of Diphenhydramine. Diphenhydramine is a first-generation antihistamine with anticholinergic, sedative, and antiemetic properties. The synthesis involves the reaction of 1-(benzhydryloxy)-2-chloroethane with dimethylamine.

The following diagram illustrates the logical workflow for the synthesis of Diphenhydramine from Benzhydrol, with 1-(benzhydryloxy)-2-chloroethane as a central intermediate.



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Caption: Synthetic pathway to Diphenhydramine.

The Benzhydryl Group in Medicinal Chemistry

The benzhydryl (diphenylmethyl) group, a core component of 1-(benzhydryloxy)-2-chloroethane, is considered a "privileged scaffold" in medicinal chemistry. This is due to its ability to interact with multiple biological targets, leading to the development of compounds with a wide range of therapeutic applications. Molecules containing the benzhydryl moiety have been investigated for their potential as anticancer, anti-tubercular, antimalarial, and antiviral agents.

Furthermore, the benzhydryl group is utilized as a protecting group in the synthesis of complex molecules like peptides and nucleosides. Its stability under various reaction conditions and the relative ease of its removal make it a valuable tool for synthetic chemists.

Conclusion

1-(benzhydryloxy)-2-chloroethane is a compound of significant interest to the scientific and drug development communities. Its utility as a key synthetic intermediate, particularly in the production of the widely used antihistamine Diphenhydramine, underscores its importance. A thorough understanding of its chemical properties and synthetic methodologies is essential for its effective application in the ongoing development of novel therapeutic agents. The structural motif it provides continues to be a source of inspiration for the design of new molecules with diverse biological activities.

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